

# Ammonium Pentasulfide: A Comprehensive Technical Guide for Laboratory Applications

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## Compound of Interest

Compound Name: *Azanium,pentasulfide*

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## Introduction

Ammonium pentasulfide,  $(\text{NH}_4)_2\text{S}_5$ , is an inorganic compound belonging to the family of ammonium polysulfides. While it exists as a yellow to orange-yellow crystalline solid under anhydrous conditions, it is most commonly encountered and utilized in the laboratory as an aqueous solution.<sup>[1]</sup> These solutions are known for their distinct odor of ammonia and hydrogen sulfide. This guide provides an in-depth overview of the physical and chemical properties of ammonium pentasulfide, detailed experimental protocols for its synthesis and handling, and a discussion of its applications in a laboratory setting, with a focus on its relevance to chemical synthesis and potential, though not yet fully explored, roles in fields related to drug discovery.

## Physical and Chemical Properties

Ammonium pentasulfide is a reactive and unstable compound, particularly in the presence of air and moisture.<sup>[1][2]</sup> Its properties are often influenced by the equilibrium between various polysulfide anions ( $\text{S}_x^{2-}$ ) in solution. The key physical and chemical data for ammonium pentasulfide are summarized in the tables below.

## Physical Properties

| Property         | Value   | References                              |
|------------------|---|---|
| Chemical Formula | $(\text{NH}_4)_2\text{S}_5$   | <a href="#">[2]</a> <a href="#">[3]</a> |
| Molar Mass       | 196.40 g/mol  | <a href="#">[1]</a>                     |
| Appearance       | Yellow to orange-yellow prismatic crystals  | <a href="#">[1]</a>                     |
| Density          | 1.6 g/cm <sup>3</sup>   | <a href="#">[2]</a>                     |
| Melting Point    | 95 °C (in a sealed tube, becomes a red liquid); 115 °C (decomposes)                                   | <a href="#">[1]</a>                     |
| Solubility       | Soluble in water (with decomposition), ethanol, and ammonia. Insoluble in ether and carbon disulfide. | <a href="#">[1]</a>                     |

## Chemical Identity

| Identifier | Value                   | References          |
|------------|-------------------------|---------------------|
| IUPAC Name | Diammonium pentasulfide | <a href="#">[2]</a> |
| CAS Number | 12135-77-2              | <a href="#">[2]</a> |

## Experimental Protocols

### Synthesis of Ammonium Pentasulfide

A common laboratory-scale synthesis of ammonium pentasulfide involves the reaction of ammonium sulfide solution with elemental sulfur.[\[1\]](#)

Materials:

- Concentrated ammonia solution (28%)
- Hydrogen sulfide gas

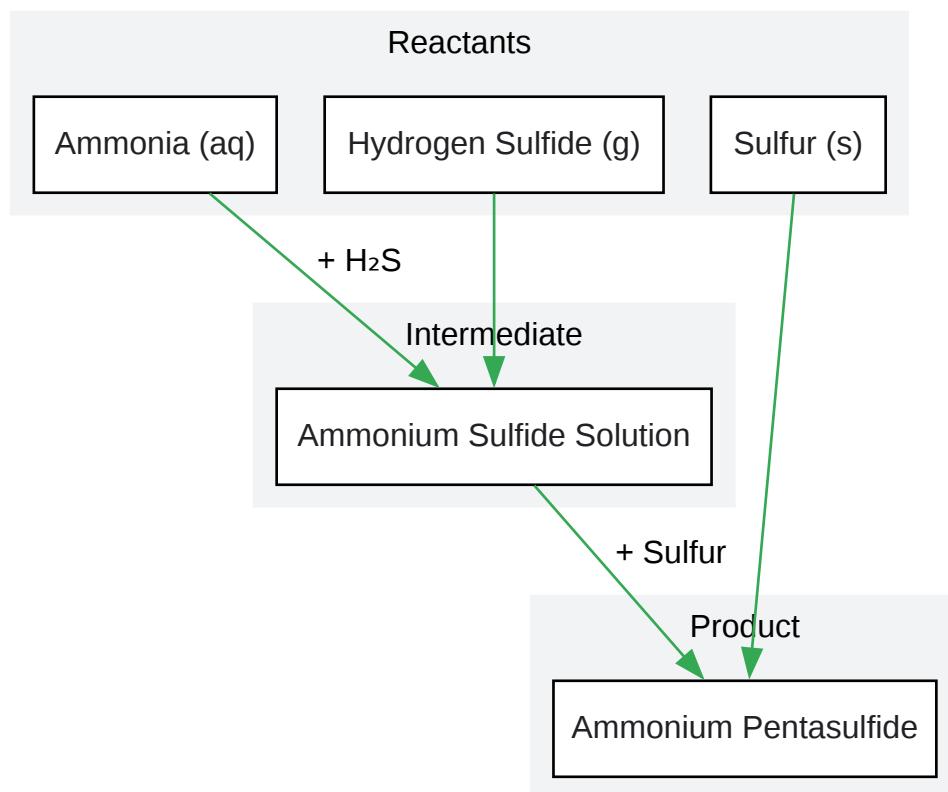
- Finely powdered sulfur
- Ethanol (95%)
- Diethyl ether
- Ice bath
- Reaction flask with a gas inlet tube and stirrer
- Filtration apparatus

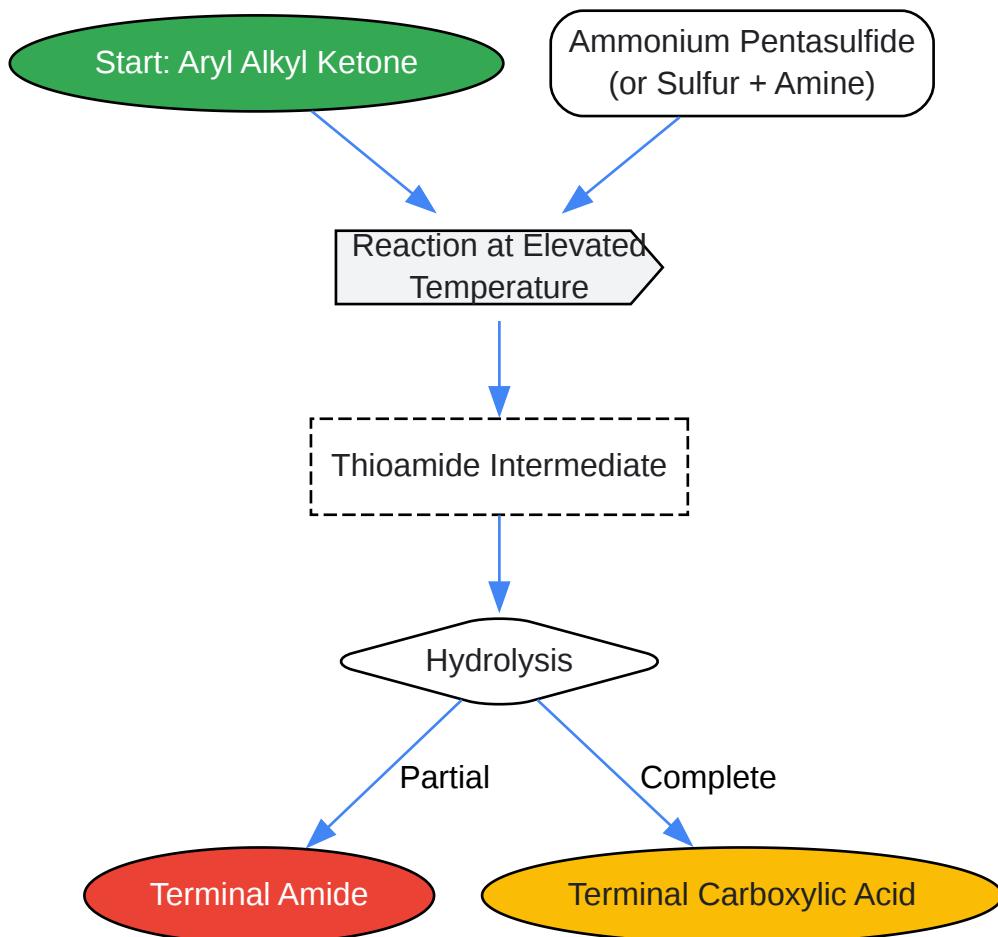
**Procedure:**

- In a fume hood, cool 25 mL of concentrated ammonia solution in an ice bath.
- Bubble hydrogen sulfide gas through the cold ammonia solution until it is saturated.
- To the resulting ammonium sulfide solution, add an additional 25 mL of concentrated ammonia.
- Gently warm the solution to approximately 35-40 °C.
- Gradually add 25 g of finely powdered sulfur to the warm solution while stirring continuously.
- Continue stirring until no more sulfur dissolves.
- Filter the warm, yellow solution to remove any unreacted sulfur.
- Slowly add the filtrate to 60 mL of 95% ethanol with stirring.
- Crystals of ammonium pentasulfide will precipitate.
- Cool the mixture in an ice bath to maximize crystallization.
- Collect the crystals by vacuum filtration.
- Wash the crystals with cold ethanol, followed by a wash with diethyl ether to facilitate drying.

- Dry the product in a desiccator over a suitable drying agent.

#### Logical Relationship for Ammonium Pentasulfide Synthesis



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